

1,4-Dichloro-6,7-dimethoxyphthalazine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dichloro-6,7-dimethoxyphthalazine

Cat. No.: B046717

[Get Quote](#)

An In-depth Technical Guide to 2,4-Dichloro-6,7-dimethoxyquinazoline

This technical guide provides a comprehensive overview of 2,4-Dichloro-6,7-dimethoxyquinazoline, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

CAS Number: 27631-29-4

Chemical Structure:

- Molecular Formula: C₁₀H₈Cl₂N₂O₂
- IUPAC Name: 2,4-dichloro-6,7-dimethoxyquinazoline^{[1][2][3]}
- SMILES: COc1cc2nc(Cl)nc(Cl)c2cc1OC^{[1][2]}
- InChI Key: DGHKCBSVAZXEPP-UHFFFAOYSA-N^{[1][2]}

Physicochemical Properties:

Property	Value	Source(s)
Molecular Weight	259.09 g/mol	[1][2][3][4]
Appearance	Light yellow powder/solid, Crystalline Powder	[1][5][6]
Melting Point	175-178 °C	[4][7]
Solubility	Insoluble in water	[7]
Boiling Point	340.5±42.0 °C (Predicted)	[7]
Density	1.5369 (Rough Estimate)	[7]

Spectroscopic Data

Technique	Data Highlights	Source(s)
GC-MS	m/z Top Peak: 258, m/z 2nd Highest: 260, m/z 3rd Highest: 243	[2]
FT-IR	A detailed FT-IR spectrum is available and has been analyzed in conjunction with computational methods.	[8]
¹ H-NMR & ¹³ C-NMR	NMR data is available for this compound.	[9][10]

Experimental Protocols

Synthesis of 2,4-Dichloro-6,7-dimethoxyquinazoline

A common method for the synthesis of 2,4-dichloro-6,7-dimethoxyquinazoline involves the chlorination of 6,7-dimethoxy-2,4-quinazolinedione (also known as 2,4-dihydroxy-6,7-dimethoxyquinazoline).

Materials:

- 6,7-dimethoxy-2,4-quinazolinedione
- Phosphorus oxychloride (POCl_3)[11][12]
- N,N-dimethylaniline or N,N-dimethylformamide (as a catalyst)[11][12]
- Acetonitrile (as a solvent)[13]
- Ice-cold water

Procedure:

- A mixture of 6,7-dimethoxy-2,4-quinazolinedione and phosphorus oxychloride is prepared. [11][12] N,N-dimethylaniline can be added as a catalyst.[11]
- The reaction mixture is refluxed for several hours (e.g., 5 hours).[11]
- After refluxing, the mixture is allowed to cool to room temperature.[11]
- The cooled reaction mixture is then carefully poured into ice-cold water with stirring.[11]
- The resulting precipitate, 2,4-dichloro-6,7-dimethoxyquinazoline, is collected by filtration.[11]
- The filtered product is washed with distilled water to remove any remaining impurities.[11]

Applications in Drug Development

2,4-Dichloro-6,7-dimethoxyquinazoline is a versatile intermediate in the synthesis of various biologically active molecules. It is notably used in the preparation of kinase inhibitors and cytokine and growth factor signaling modulators.[3] For instance, it is a key reactant in the synthesis of certain 4-anilinoquinazoline derivatives, a class of compounds known for their potential as anticancer agents.[14] It is also identified as an impurity in the manufacturing of Doxazosin.[2][3]

Safety Information

Hazard Statements:

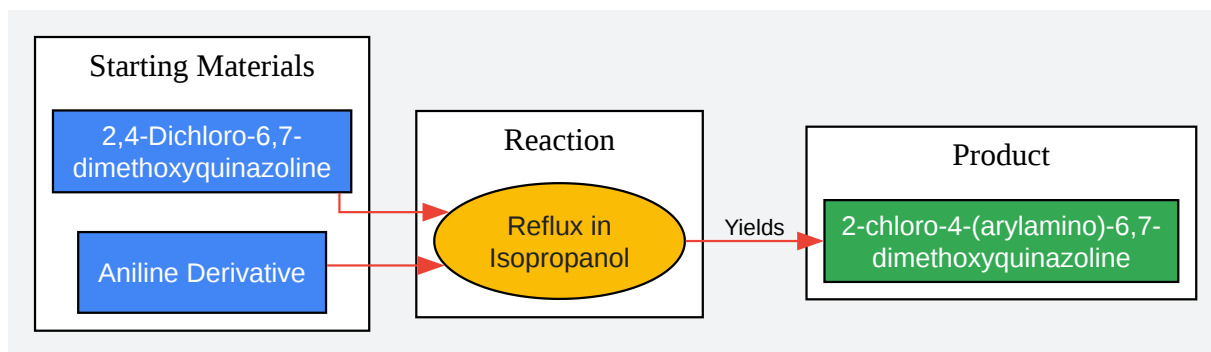
- Causes skin irritation.[2][5]
- Causes serious eye irritation.[2][5]
- May cause respiratory irritation.[2][5]

Precautionary Measures:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Use only outdoors or in a well-ventilated area.[5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5]
- Store in a well-ventilated place and keep the container tightly closed.[5]

Visualizations

Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis of 2-chloro-4-(arylamino)-6,7-dimethoxyquinazoline derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS RN 27631-29-4 | Fisher Scientific [fishersci.com]
- 2. 2,4-Dichloro-6,7-dimethoxyquinazoline | C₁₀H₈Cl₂N₂O₂ | CID 520327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-Dichloro-6,7-dimethoxyquinazoline | LGC Standards [lgcstandards.com]
- 4. 2,4-Dichloro-6,7-dimethoxyquinazoline 97 27631-29-4 [sigmaaldrich.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. chembk.com [chembk.com]
- 8. researchgate.net [researchgate.net]
- 9. 27631-29-4|2,4-Dichloro-6,7-dimethoxyquinazoline|BLD Pharm [bldpharm.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. CN1486980A - Prepn process of 2.4-dichloro-6.7-dimethoxy quinazoline - Google Patents [patents.google.com]
- 13. CN110156696A - A kind of preparation method of 1,4- dichloro phthalazines - Google Patents [patents.google.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [1,4-Dichloro-6,7-dimethoxyphthalazine CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046717#1-4-dichloro-6-7-dimethoxyphthalazine-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com